

Historical Research on the Veramid Compound: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Veramid
CAS No.:	8015-18-7
Cat. No.:	B1219812

[Get Quote](#)

Initial investigation reveals that the term "**Veramid**" is associated with multiple contexts in the available literature, indicating a need for disambiguation before proceeding with a detailed technical guide.

A comprehensive search has identified "**Veramid**" as a brand name for Acyclovir cream, an antiviral medication used in the management of recurrent herpes labialis.[1][2][3][4] Additionally, "**Veramid**" is listed as a synonym for a combination drug product containing aminopyrine and barbital.[5] Furthermore, the name "Veradermics" is associated with a clinical trial for a non-hormonal, oral treatment for pattern hair loss.[6]

Given the user's request for an in-depth technical guide on the "**Veramid** compound" for a scientific audience, it is crucial to clarify which of these entities is the subject of the intended research. Without this clarification, a detailed guide on core data, experimental protocols, and signaling pathways cannot be accurately generated.

To provide a relevant and accurate technical whitepaper, please specify which "**Veramid**" is of interest:

- **Veramid** as Acyclovir Cream: A well-established antiviral drug for herpes simplex virus infections.
- **Veramid** as an Aminopyrine/Barbital Combination: A historical drug formulation with its own distinct pharmacological profile.
- A different compound altogether: If "**Veramid**" is a codename or a less common name for another specific molecule, please provide additional identifiers such as a chemical formula, CAS number, or relevant research papers.

Upon receiving the necessary clarification, a comprehensive technical guide will be developed, adhering to all specified requirements for data presentation, experimental protocols, and visualizations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Evaluating the effectiveness of topical olive leaf extract emulgel in managing recurrent herpes labialis: a randomized controlled clinical study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. discovery.researcher.life \[discovery.researcher.life\]](#)
- [5. 2,4,6\(1H,3H,5H\)-Pyrimidinetrione, 5,5-diethyl-, mixt. with 4-\(dimethylamino\)-1,2-dihydro-1,5-dimethyl-2-phenyl-3H-pyrazol-3-one | C21H29N5O4 | CID 197101 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. phlstudy.com \[phlstudy.com\]](#)
- To cite this document: BenchChem. [Historical Research on the Veramid Compound: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219812/docs#historical-research-on-the-veramid-compound-a-technical-overview\]](https://www.benchchem.com/product/b1219812/docs#historical-research-on-the-veramid-compound-a-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)